

Ferric Stearate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Ferric stearate*

Cat. No.: *B148104*

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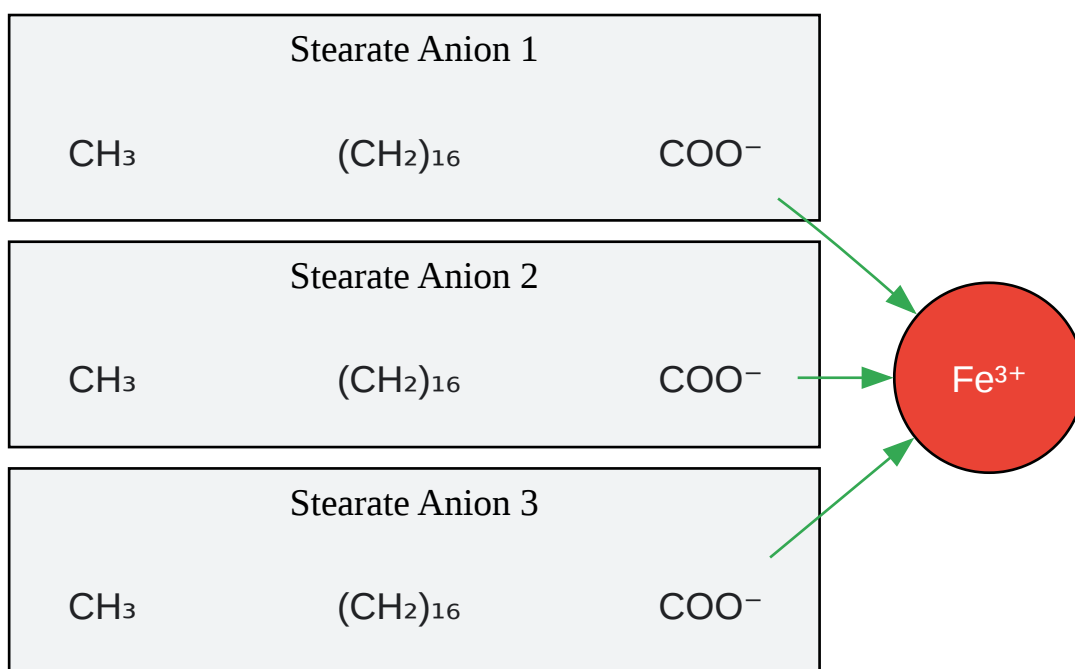
This technical guide provides an in-depth overview of **ferric stearate**, a compound of significant interest in various scientific and industrial fields, including pharmaceutical development. This document outlines its chemical identity, structural formula, physicochemical properties, synthesis protocols, and key applications.

Chemical Identity and Structure

Ferric stearate, also known as iron(III) stearate or iron tristearate, is a salt formed between a ferric iron (Fe^{3+}) cation and three stearate anions.^{[1][2]} Stearic acid is a long-chain saturated fatty acid. The overall chemical formula for **ferric stearate** is $\text{C}_{54}\text{H}_{105}\text{FeO}_6$.^{[1][2]}

The structure consists of a central iron(III) ion coordinated to the carboxylate groups of three stearate molecules. The long hydrocarbon chains of the stearate molecules give the compound its characteristic lipophilic nature.

Visual Representation of Ferric Stearate Structure



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Caption: Molecular Structure of **Ferric Stearate**.

Physicochemical Properties

Ferric stearate is an orange-red or brown, hygroscopic powder.[2] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₅₄ H ₁₀₅ FeO ₆	[1][2]
Molecular Weight	906.3 g/mol	[1]
Appearance	Orange-red or brown powder	[2]
Melting Point	84 °C (183 °F; 357 K)	[2]
Solubility	Insoluble in water. Soluble in hot ethanol, toluene, chloroform, acetone, benzene, and turpentine.	[2]
Density	0.849 g/mL at 25 °C	[3]
Flash Point	>230 °F	[3]

Synthesis of Ferric Stearate

Ferric stearate can be synthesized through various methods, with the saponification-metathesis reaction being a common and effective approach. This method involves the saponification of stearic acid to form a stearate salt, followed by a metathesis reaction with a soluble iron(III) salt.

Experimental Protocol: Saponification-Metathesis Synthesis

This protocol is adapted from a patented synthesis method to yield high-purity **ferric stearate**.

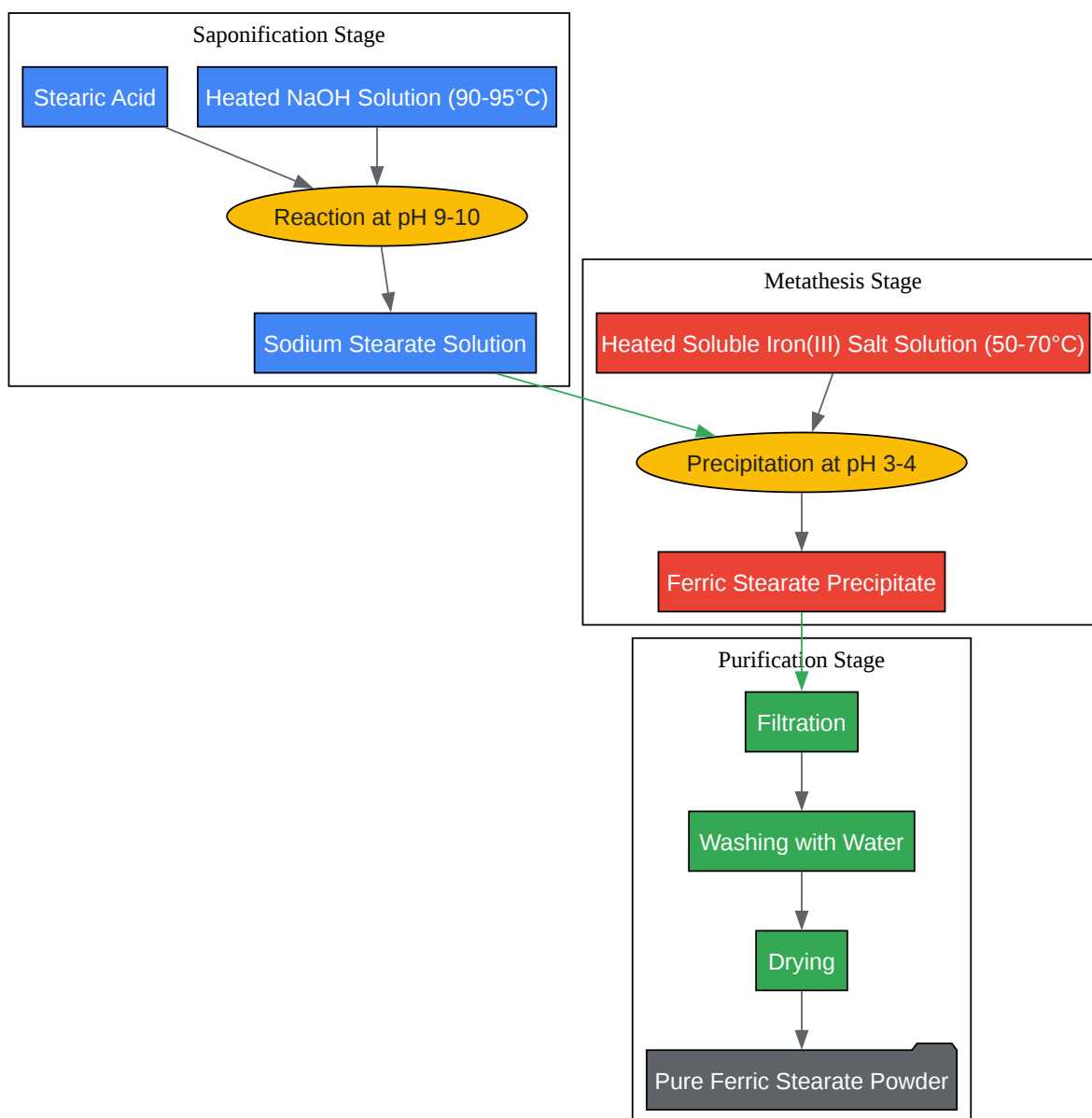
Materials:

- Stearic Acid
- Sodium Hydroxide (NaOH)
- Soluble Iron(III) Salt (e.g., Ferric Chloride, FeCl₃)
- Distilled Water

Procedure:

- Saponification:
 - Prepare a 0.5% - 3% (w/w) aqueous solution of sodium hydroxide.
 - Heat the sodium hydroxide solution to 90-95 °C.
 - While stirring, slowly add stearic acid to the heated solution.
 - Monitor the pH of the reaction mixture. Continue adding stearic acid until the pH is between 9 and 10.
 - Maintain stirring for an additional 20-25 minutes to ensure complete saponification, resulting in a sodium stearate solution.
- Metathesis Reaction:
 - Cool the sodium stearate solution to a temperature between 60-80 °C.
 - Separately, prepare a 1% - 10% (w/w) aqueous solution of a soluble iron(III) salt and preheat it to 50-70 °C.
 - Slowly add the preheated iron(III) salt solution to the sodium stearate solution while stirring. An orange-yellow precipitate of **ferric stearate** will form.
 - Continue adding the iron(III) salt solution until the pH of the reaction mixture is between 3 and 4.
- Isolation and Purification:
 - Filter the precipitate from the reaction mixture.
 - Wash the collected **ferric stearate** precipitate with water to remove any unreacted salts and impurities.
 - Dry the purified **ferric stearate** powder.

Workflow Diagram for Ferric Stearate Synthesis



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References

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